

Technical Profile: 3-Bromo-3'-morpholinomethyl benzophenone

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Compound of Interest

Compound Name: *3-Bromo-3'-morpholinomethyl benzophenone*

CAS No.: 898765-35-0

Cat. No.: B1293296

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CAS Number: 898765-35-0 Formula: $C_{18}H_{18}BrNO_2$ Molecular Weight: 360.25 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)

Executive Summary

3-Bromo-3'-morpholinomethyl benzophenone is a specialized disubstituted diaryl ketone intermediate used extensively in medicinal chemistry.[\[1\]](#)[\[2\]](#) It serves as a critical "privileged scaffold" building block, particularly in the synthesis of kinase inhibitors (e.g., PI3K/mTOR pathways) and G-protein-coupled receptor (GPCR) ligands.[\[1\]](#)[\[2\]](#)

The compound features two distinct functional handles:

- 3-Bromo group: An electrophilic site primed for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig).[\[1\]](#)[\[2\]](#)
- 3'-Morpholinomethyl group: A solubilizing pharmacophore that improves lipophilicity profiles (LogP) and enhances metabolic stability while providing a hydrogen-bond acceptor site.[\[1\]](#)[\[2\]](#)

This guide details the synthesis, characterization, and application of this compound, structured for researchers requiring high-purity intermediates for lead optimization.[\[1\]](#)[\[2\]](#)

Chemical Identity & Properties

Property	Specification
IUPAC Name	(3-bromophenyl)(3-(morpholinomethyl)phenyl)methanone
CAS Number	898765-35-0
Appearance	Viscous yellow oil or low-melting solid (dependent on purity)
Solubility	Soluble in DCM, DMSO, Methanol, Ethyl Acetate
LogP (Predicted)	~3.8
pKa (Predicted)	~7.5 (Morpholine nitrogen)
Storage	2-8°C, Inert atmosphere (Argon/Nitrogen)

Synthetic Methodology

The synthesis of **3-Bromo-3'-morpholinomethyl benzophenone** is best approached via a convergent route that ensures regioselectivity.[\[1\]](#)[\[2\]](#) The most robust protocol involves the nucleophilic substitution of a benzylic halide intermediate.[\[2\]](#)

Protocol: Nucleophilic Substitution Route

Rationale: Direct Mannich reactions on benzophenones can yield regioisomeric mixtures.[\[1\]](#)[\[2\]](#) Using a bromomethyl precursor ensures the morpholine attaches exclusively at the meta-position of the second ring.[\[1\]](#)[\[2\]](#)

Step 1: Benzylic Bromination (Radical Substitution)[\[1\]](#)[\[2\]](#)

- Precursor: 3-Bromo-3'-methylbenzophenone.[\[1\]](#)[\[2\]](#)

- Reagents: N-Bromosuccinimide (NBS), Benzoyl Peroxide (catalyst), CCl₄ or Trifluorotoluene (solvent).[\[1\]](#)[\[2\]](#)
- Mechanism: Free-radical halogenation at the benzylic position.[\[1\]](#)[\[2\]](#)
- Conditions: Reflux for 4–6 hours.[\[1\]](#)[\[2\]](#)

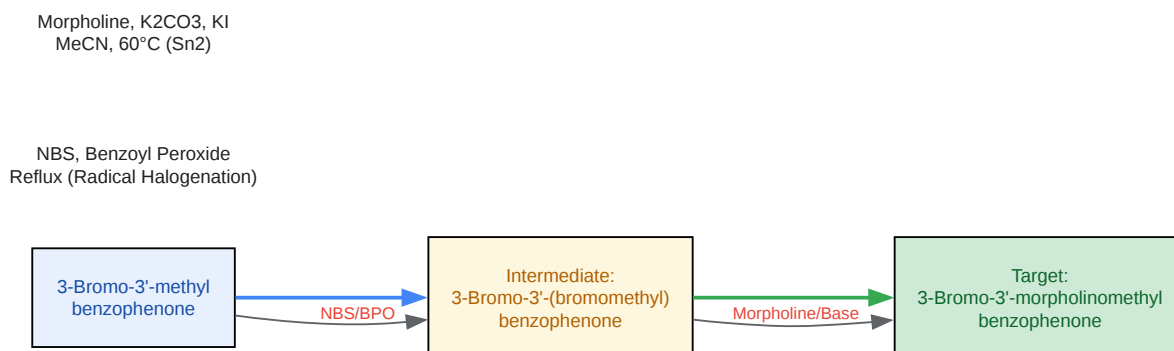
Step 2: Morpholine Alkylation (Nucleophilic Attack)[\[1\]](#)[\[2\]](#)

- Precursor: 3-Bromo-3'-(bromomethyl)benzophenone (from Step 1).[\[1\]](#)[\[2\]](#)
- Reagents: Morpholine (1.2 eq), Potassium Carbonate (K₂CO₃, 2.0 eq), Potassium Iodide (KI, catalytic).[\[1\]](#)
- Solvent: Acetonitrile (MeCN) or DMF.[\[1\]](#)[\[2\]](#)
- Conditions: 60°C for 3–5 hours.

Detailed Workflow:

- Dissolve 3-bromo-3'-(bromomethyl)benzophenone (10 mmol) in anhydrous MeCN (50 mL).
- Add K₂CO₃ (20 mmol) and a catalytic crystal of KI (promotes Finkelstein-like displacement).[\[1\]](#)[\[2\]](#)
- Add Morpholine (12 mmol) dropwise to control exotherm.[\[1\]](#)[\[2\]](#)
- Heat to 60°C under N₂ atmosphere. Monitor by TLC (50% EtOAc/Hexane).[\[1\]](#)[\[2\]](#) Product is more polar than starting material.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- Work-up: Cool, filter inorganic salts, and concentrate. Redissolve in DCM, wash with water/brine.[\[1\]](#)[\[2\]](#)
- Purification: Flash column chromatography (SiO₂).[\[1\]](#)[\[2\]](#) Elute with DCM:MeOH (95:5).[\[1\]](#)[\[2\]](#)

Synthetic Pathway Visualization



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Figure 1: Two-step regiospecific synthesis via benzylic bromination and nucleophilic displacement.

Applications in Drug Discovery[1][2][4][6][7]

This compound is not typically a final drug but a Late-Stage Functionalization Intermediate.[1][2]

Kinase Inhibitor Design (Solubility Handle)

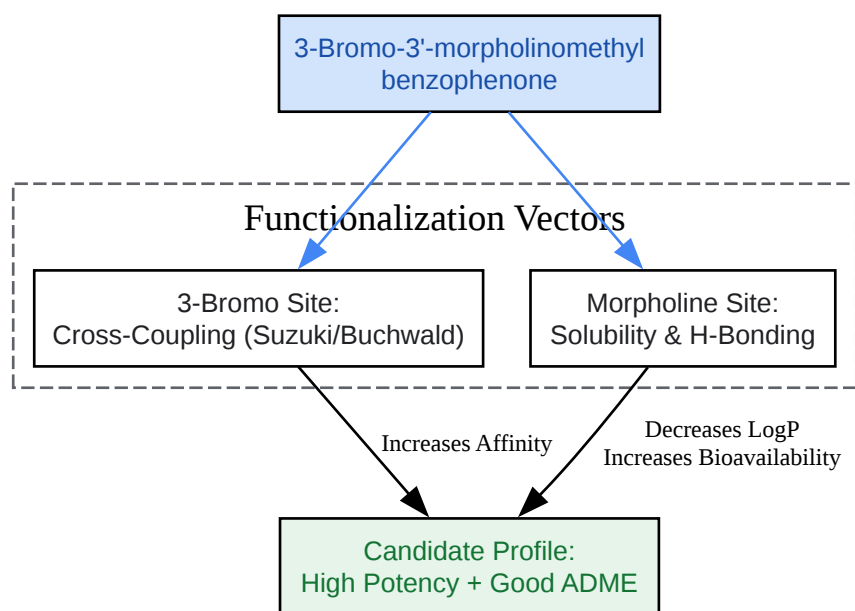
The morpholine ring is a classic "solubilizing tail." [1][2] In kinase inhibitors (e.g., targeting PI3K, mTOR, or CDK), the benzophenone core fits into the hydrophobic ATP-binding pocket, while the morpholine extends towards the solvent front, improving oral bioavailability.[1][2]

Fragment-Based Drug Design (FBDD)

The 3-bromo position serves as a "vector" for growing the molecule.[1][2]

- Suzuki Coupling: Reacting with aryl boronic acids to create biaryl systems.[1][2]
- Buchwald-Hartwig: Reacting with amines to create anilino-benzophenones.[1][2]

Mechanistic Workflow: Lead Optimization



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Figure 2: Strategic utilization of the scaffold in Structure-Activity Relationship (SAR) studies.

Analytical Characterization & Validation

To ensure the integrity of the intermediate before use in subsequent steps, the following analytical signatures must be verified.

Technique	Expected Signature	Diagnostic Value
^1H NMR (CDCl_3)	δ 3.5–3.7 ppm (m, 4H, Morpholine-O-CH ₂) δ 2.4–2.5 ppm (m, 4H, Morpholine-N-CH ₂) δ 3.55 ppm (s, 2H, Benzylic CH ₂) δ 7.3–7.9 ppm (m, 8H, Aromatic)	Confirms presence of morpholine and intact benzophenone core.[1][2]
LC-MS (ESI+)	$[\text{M}+\text{H}]^+$ peak at m/z 360.1 and 362.1 (1:1 ratio)	The 1:1 doublet confirms the presence of one Bromine atom.[1][2]
HPLC Purity	>97% (UV @ 254 nm)	Essential for cross-coupling success (impurities poison Pd catalysts).[1][2]

Safety & Handling

- Hazards: The compound is an irritant.[1][2] The benzylic bromide precursor (if synthesizing in-house) is a potent lachrymator and skin irritant.[1][2]
- Stability: Morpholine adducts are generally stable, but the compound should be stored under argon to prevent oxidation of the morpholine nitrogen (N-oxide formation) over long periods.[1][2]
- Disposal: Halogenated organic waste.[1][2]

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